

Essential Safety and Disposal Guidance for EINECS 262-181-4

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Compound of Interest

Compound Name: *Einecs 262-181-4*

Cat. No.: *B12694927*

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For the attention of researchers, scientists, and drug development professionals, this document provides crucial safety and logistical information for the proper disposal of the chemical substance identified by EINECS number 262-181-4.

The substance associated with **EINECS 262-181-4** is a compound of 6-chloro-3-phenylpyridazin-4-ol and 2-(dimethylamino)ethanol (1:1). Due to the absence of a specific Safety Data Sheet (SDS) for this exact compound, the following disposal procedures are based on the known hazards of its individual components. It is imperative to handle this substance with caution, assuming it possesses the combined hazardous properties of its constituents.

Component Hazard Profile

| Component | CAS Number | Molecular Formula | Key Hazards |
|---|------------|-------------------|--|
| 6-chloro-3-phenylpyridazin-4-ol (Pyridafol) | 40020-01-7 | C10H7ClN2O | Irritating to eyes, skin, and respiratory system; Herbicide metabolite, potentially toxic to aquatic life.[1][2][3] |
| 2-(dimethylamino)ethanol (DMAE) | 108-01-0 | C4H11NO | Flammable liquid and vapor; Harmful if swallowed or in contact with skin; Causes severe skin burns and eye damage.[4][5][6][7] |

Immediate Safety Precautions

Before handling the substance, ensure that all personnel are equipped with appropriate Personal Protective Equipment (PPE), including but not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood to avoid inhalation of dust or vapors.[2]

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Treat the substance as a hazardous waste.
- Segregate it from other laboratory waste streams to prevent incompatible reactions.

- Label the waste container clearly with the chemical name: "6-chloro-3-phenylpyridazin-4-ol, compound with 2-(dimethylamino)ethanol (1:1)" and appropriate hazard symbols (e.g., flammable, corrosive, irritant, environmentally hazardous).

2. Containment:

- Use a dedicated, leak-proof, and properly sealed container for collection.
- Ensure the container is compatible with both a chlorinated organic compound and an amino alcohol.
- Do not overfill the container.

3. Storage:

- Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- The storage area should be away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)

4. Neutralization (if applicable and safe):

- Due to the complex nature of the compound, on-site neutralization is not recommended without specific, validated protocols. Attempting to neutralize the amino alcohol component with acid could lead to an exothermic reaction and potential hazards from the pyridazinol component.

5. Final Disposal:

- Disposal must be carried out by a licensed hazardous waste disposal contractor.[\[5\]](#)
- Provide the contractor with all available information on the chemical components to ensure proper handling and disposal in accordance with local, regional, and national regulations.[\[4\]](#)
[\[7\]](#)
- Do not dispose of this chemical down the drain or in general waste, as it is potentially toxic to aquatic life.[\[3\]](#)

Spill and Emergency Procedures

- Small Spills:
 - Ensure the area is well-ventilated.

- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[7][8]
- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal as hazardous waste.[5][8]
- Clean the spill area thoroughly with a suitable solvent, collecting the cleaning materials for hazardous waste disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Alert emergency response personnel.
 - Prevent the spill from entering waterways or sewers.[7][8]

Disposal Workflow Diagram

Caption: Disposal Workflow for **EINECS 262-181-4**

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